

(+)-Biotin-ONP CAS number and molecular weight

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Compound of Interest

Compound Name: (+)-Biotin-ONP

Cat. No.: B13396673

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An In-Depth Technical Guide to (+)-Biotin-ONP: A Core Reagent for Biotinylation

For researchers, scientists, and drug development professionals, the strategic modification of biomolecules is a cornerstone of innovation. Among the arsenal of bioconjugation techniques, biotinylation stands out for its high specificity and robust application in detection, purification, and targeted delivery. This guide provides a comprehensive overview of **(+)-Biotin-ONP** (Biotin p-nitrophenyl ester), a key reagent in this field, detailing its properties, applications, and the methodologies for its effective use.

Core Properties of (+)-Biotin-ONP

(+)-Biotin-ONP is a pre-activated derivative of biotin, designed for the efficient labeling of proteins, peptides, and other molecules.^[1] The p-nitrophenyl ester group serves as a good leaving group, facilitating the acylation of nucleophiles such as primary amines.

Property	Value
CAS Number	33755-53-2
Molecular Weight	365.40 g/mol
Empirical Formula	C ₁₆ H ₁₉ N ₃ O ₅ S
Appearance	White to yellow powder
Melting Point	163-165 °C
Solubility	Soluble in methanol (25 mg/mL), DMF, and NMP
Storage	Stable for at least 2 years when stored at -20°C. Short term storage at +4°C is also acceptable.

Mechanism of Action and Advantages

The primary application of **(+)-Biotin-ONP** is the covalent attachment of a biotin moiety to a target molecule, a process known as biotinylation. This reaction typically targets primary amines, such as the N-terminal α -amino group of a peptide or the ϵ -amino group of a lysine residue.^[2] The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the carbonyl carbon of the ester, leading to the formation of a stable amide bond and the release of p-nitrophenol.

Compared to other biotinylation reagents like Biotin-OSu (N-hydroxysuccinimide ester), **(+)-Biotin-ONP** offers several advantages, including greater reactivity and higher solubility in common organic solvents used in peptide synthesis.^{[1][3]}

Applications in Research and Development

The high-affinity interaction between biotin and avidin or streptavidin ($K_D \approx 10^{-15}$ M) is the foundation for the widespread use of biotinylated molecules.^[2]

- **Detection and Quantification:** Biotinylated proteins or peptides are readily detected in assays such as ELISA, Western blotting, and immunohistochemistry using enzyme-conjugated streptavidin.^{[4][5]}

- **Purification:** The strong biotin-streptavidin bond allows for the efficient affinity purification of biotinylated molecules and their binding partners from complex mixtures.[\[6\]](#)
- **Drug Delivery:** In drug development, biotinylation can be used to target drugs to specific cells or tissues that express biotin receptors.[\[4\]](#)
- **Peptide Arrays and Spot Synthesis:** **(+)-Biotin-ONP** is particularly effective for the biotinylation of peptides synthesized on cellulose membranes (spot synthesis), a technique used for high-throughput screening of peptide-protein interactions.[\[2\]](#)[\[7\]](#)
- **PROTACs:** It has been described as a linker for the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are novel therapeutic agents that induce protein degradation.[\[1\]](#)

Experimental Protocols

General Protocol for Biotinylation of Peptides in Solution

This protocol provides a general guideline for the biotinylation of a peptide containing a primary amine in a solution phase.

- **Peptide Preparation:** Dissolve the peptide in a suitable buffer with a pH in the range of 7.5-8.5 to ensure the primary amine is deprotonated and thus nucleophilic. Common buffers include phosphate-buffered saline (PBS) or bicarbonate buffer.
- **Reagent Preparation:** Immediately before use, dissolve **(+)-Biotin-ONP** in an organic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Biotinylation Reaction:** Add a 10- to 20-fold molar excess of the **(+)-Biotin-ONP** solution to the peptide solution. The optimal molar ratio may need to be determined empirically.
- **Incubation:** Allow the reaction to proceed for 1-2 hours at room temperature with gentle stirring. The reaction can also be performed at 4°C overnight.
- **Quenching:** Quench the reaction by adding a small molecule with a primary amine, such as Tris or lysine, to consume any unreacted **(+)-Biotin-ONP**.

- Purification: Remove excess, unreacted biotinylation reagent and the p-nitrophenol byproduct by dialysis, size-exclusion chromatography, or reverse-phase HPLC.
- Confirmation: The extent of biotinylation can be assessed using methods such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay or mass spectrometry.

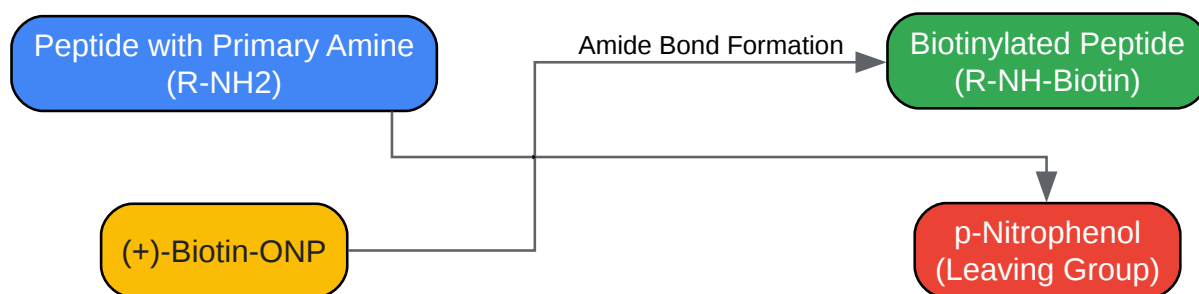
Protocol for Biotinylation during Solid-Phase Peptide Synthesis (SPPS)

(+)-Biotin-ONP is highly effective for labeling peptides while they are still attached to the solid support.

- Peptide Synthesis: Synthesize the peptide on a suitable resin using standard Fmoc or Boc chemistry.
- N-terminal Deprotection: After the final amino acid has been coupled, remove the N-terminal protecting group (e.g., Fmoc).
- Biotinylation: Prepare a solution of **(+)-Biotin-ONP** (typically 2-5 equivalents) in a suitable solvent like NMP or DMF. Add this solution to the deprotected peptide-resin.
- Coupling: Allow the coupling reaction to proceed for 40 minutes to 2 hours at room temperature.^[8] The completion of the reaction can be monitored using a colorimetric test such as the Kaiser test.
- Washing: Thoroughly wash the resin with DMF and then dichloromethane (DCM) to remove excess reagent and byproducts.
- Cleavage and Deprotection: Cleave the biotinylated peptide from the resin and remove the side-chain protecting groups using a standard cleavage cocktail (e.g., TFA-based).
- Purification: Purify the crude biotinylated peptide using reverse-phase HPLC.

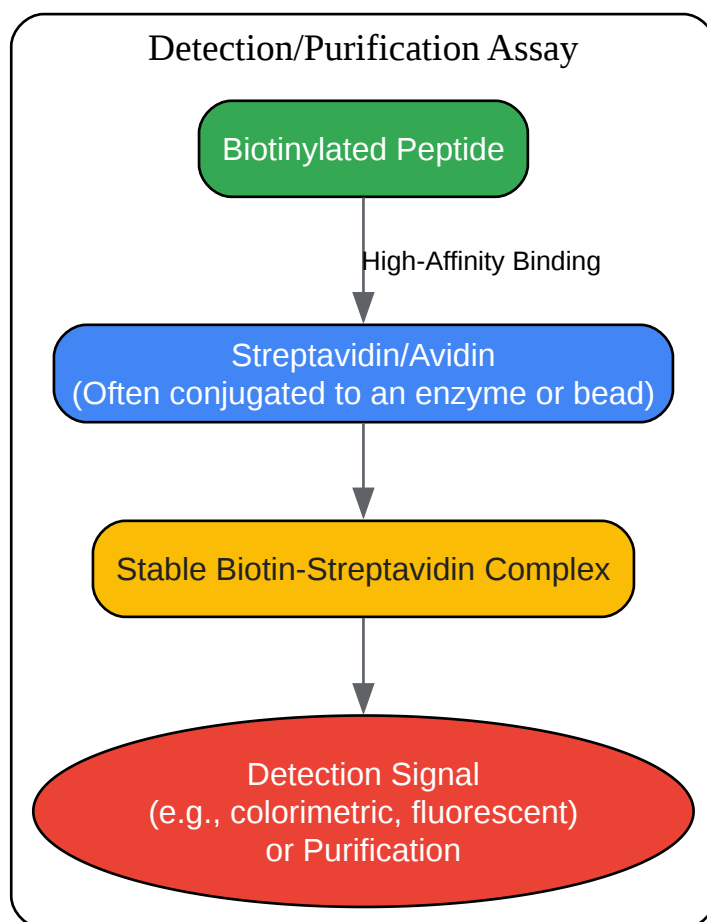
Visualizing the Workflow

The following diagrams illustrate the key processes involving **(+)-Biotin-ONP**.



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Caption: Reaction scheme for peptide biotinylation using **(+)-Biotin-ONP**.



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Caption: Workflow for the detection or purification of a biotinylated peptide.

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